

# urea oxalate CAS number and chemical identifiers

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## Urea Oxalate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **urea oxalate**, a cocrystal formed between urea and oxalic acid. The document details its chemical identity, physicochemical properties, synthesis protocols, and analytical characterization methods, presenting a valuable resource for professionals in research and development.

## Chemical Identity and Descriptors

**Urea oxalate** is systematically identified by a range of chemical descriptors essential for database referencing and regulatory purposes. The primary identifier is its CAS Number, 513-80-4.<sup>[1][2]</sup> A comprehensive list of identifiers is provided in Table 1.

Table 1: Chemical Identifiers for **Urea Oxalate**

Identifier	Value	Source(s)
CAS Number	513-80-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>3</sub> H <sub>6</sub> N <sub>2</sub> O <sub>5</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	150.09 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
IUPAC Name	oxalic acid;urea	<a href="#">[4]</a>
InChI	InChI=1S/C2H2O4.CH4N2O/c3-1(4)2(5)6;2-1(3)4/h(H,3,4)(H,5,6);(H4,2,3,4)	<a href="#">[4]</a>
InChIKey	YBSLUBPQYDULIZ-UHFFFAOYSA-N	<a href="#">[1]</a>
Canonical SMILES	C(=O)(C(=O)O)O.C(=O)(N)N	<a href="#">[1]</a> <a href="#">[4]</a>
EINECS Number	208-171-5	<a href="#">[4]</a>
PubChem CID	13685621	<a href="#">[4]</a>

## Physicochemical and Structural Properties

**Urea oxalate** presents as a white crystalline solid.[\[5\]](#)[\[6\]](#) While specific quantitative solubility data is not readily available in comprehensive tables, it is characterized as being relatively insoluble in water, a property that facilitates its precipitation during synthesis.[\[1\]](#) It is soluble in other polar solvents.[\[5\]](#) One source describes it as highly soluble in water, resulting in a clear solution, though this seems to contradict its use in precipitation reactions.[\[6\]](#)

## Crystal Structure

Single-crystal X-ray diffraction studies have been instrumental in elucidating the solid-state structure of **urea oxalate**. It crystallizes in a monoclinic system with the space group P2<sub>1</sub>/c.[\[1\]](#) The structure is a co-crystal, not a simple salt, featuring distinct layers of urea and oxalic acid molecules. These layers are held together by an extensive network of hydrogen bonds.[\[1\]](#) Detailed crystallographic data for the 2:1 urea-oxalic acid cocrystal are presented in Table 2.

Table 2: Crystallographic Data for Urea Oxalic Acid (2:1)

Parameter	Value	Source(s)
Crystal System	Monoclinic	<a href="#">[1]</a>
Space Group	P2 <sub>1</sub> /c	<a href="#">[1]</a>

## Spectroscopic Properties

Fourier-Transform Infrared (FTIR) Spectroscopy: FTIR spectroscopy is a key technique for confirming the presence of functional groups in **urea oxalate**. The spectrum shows characteristic peaks for both the urea and oxalic acid moieties. A summary of the major absorption bands is provided in Table 3.

Table 3: FTIR Spectral Data for **Urea Oxalate**

Wavenumber (cm <sup>-1</sup> )	Assignment	Source(s)
~3448	N-H stretching	
~3350	N-H stretching	
~1702	Amide C=O stretching of -COOH group	
~1519	NH <sub>2</sub> bending	
~1022	C-N stretching	

Nuclear Magnetic Resonance (NMR) Spectroscopy: The <sup>1</sup>H NMR spectrum of **urea oxalate** is expected to show signals corresponding to the amine (-NH<sub>2</sub>) protons of urea and the acidic proton of oxalic acid. The chemical shifts of these protons are influenced by the hydrogen bonding within the crystal lattice. The <sup>13</sup>C NMR spectrum would display distinct peaks for the carbonyl carbon of urea and the carboxyl carbons of oxalic acid.[\[1\]](#)

## Experimental Protocols

### Synthesis of Urea Oxalate

Several methods for the synthesis of **urea oxalate** have been reported, primarily involving the reaction of urea and oxalic acid.

#### Method 1: Reaction in Aqueous Solution and Cooling

This method relies on the precipitation of **urea oxalate** from an aqueous solution.

- Materials: Oxalic acid dihydrate, urea phosphate, deionized water.
- Procedure:
  - Prepare a solution of oxalic acid by dissolving 138.7 grams of oxalic acid dihydrate in 200 mL of water and warm to 60 °C.
  - Gradually add 316 grams of urea phosphate to the oxalic acid solution over a 10-minute period with continuous stirring, maintaining the temperature at 55-60 °C.
  - Continue stirring and heating at 60-70 °C for an additional 20 minutes.
  - Filter the hot mixture.
  - Cool the clear filtrate to 5 °C to induce crystallization.
  - Collect the **urea oxalate** crystals by filtration.
  - Wash the filter cake with approximately 200 mL of cold water.
  - Dry the resulting **urea oxalate** crystals.

#### Method 2: Slow Evaporation

This technique is suitable for growing single crystals of **urea oxalate** for structural analysis.

- Materials: Urea, oxalic acid, a suitable solvent (e.g., deionized water).
- Procedure:
  - Prepare a solution by dissolving stoichiometric amounts of urea and oxalic acid in the chosen solvent.

- Allow the solvent to evaporate slowly at a constant temperature.
- As the solvent evaporates, the solution becomes supersaturated, leading to the nucleation and growth of **urea oxalate** crystals.

### Method 3: Grinding (Solvent-Drop Grinding)

This is a mechanochemical synthesis method.

- Materials: Urea, oxalic acid, a few drops of a suitable solvent.
- Procedure:
  - Mix urea and oxalic acid in the desired molar ratio in a mortar.
  - Add a few drops of a solvent.
  - Grind the mixture thoroughly with a pestle until a homogenous powder is formed.

## Analytical Characterization

### Single-Crystal X-ray Diffraction (SCXRD)

- Objective: To determine the precise three-dimensional arrangement of atoms and the crystal structure of **urea oxalate**.
- Procedure:
  - Mount a suitable single crystal of **urea oxalate** on a goniometer head.
  - Collect diffraction data using a diffractometer with an appropriate X-ray source (e.g., Mo K $\alpha$  radiation).
  - Process the collected data to determine the unit cell parameters, space group, and atomic coordinates.
  - Refine the crystal structure to obtain accurate bond lengths, bond angles, and other structural details.

## Fourier-Transform Infrared (FTIR) Spectroscopy

- Objective: To identify the functional groups present in **urea oxalate** and confirm the formation of the cocrystal.
- Procedure:
  - Prepare a sample by mixing a small amount of **urea oxalate** with potassium bromide (KBr) and pressing it into a pellet, or by using an Attenuated Total Reflectance (ATR) accessory.
  - Record the FTIR spectrum over a suitable wavenumber range (e.g., 4000-400  $\text{cm}^{-1}$ ).
  - Analyze the resulting spectrum to identify characteristic absorption bands corresponding to the vibrational modes of the functional groups in urea and oxalic acid.

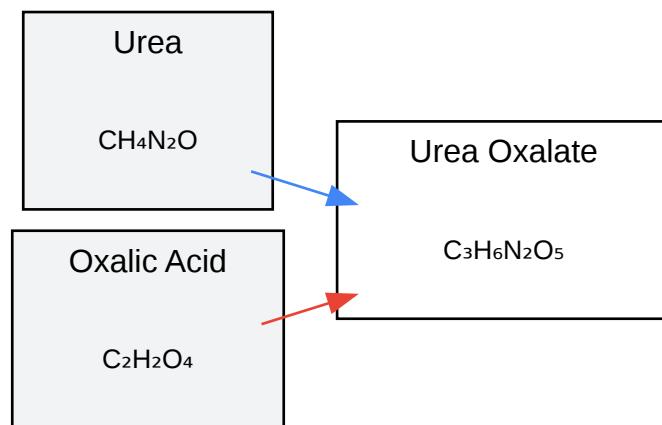
## Thermal Analysis (DSC/TGA)

- Objective: To evaluate the thermal stability and decomposition behavior of **urea oxalate**.
- Procedure:
  - Place a small, accurately weighed sample of **urea oxalate** into an appropriate pan (e.g., aluminum).
  - For Differential Scanning Calorimetry (DSC), heat the sample at a constant rate under a controlled atmosphere (e.g., nitrogen) and record the heat flow as a function of temperature to identify melting points and other thermal transitions.
  - For Thermogravimetric Analysis (TGA), heat the sample at a constant rate under a controlled atmosphere and record the mass loss as a function of temperature to determine decomposition temperatures.

## Visualizations

### Chemical Structure of Urea Oxalate

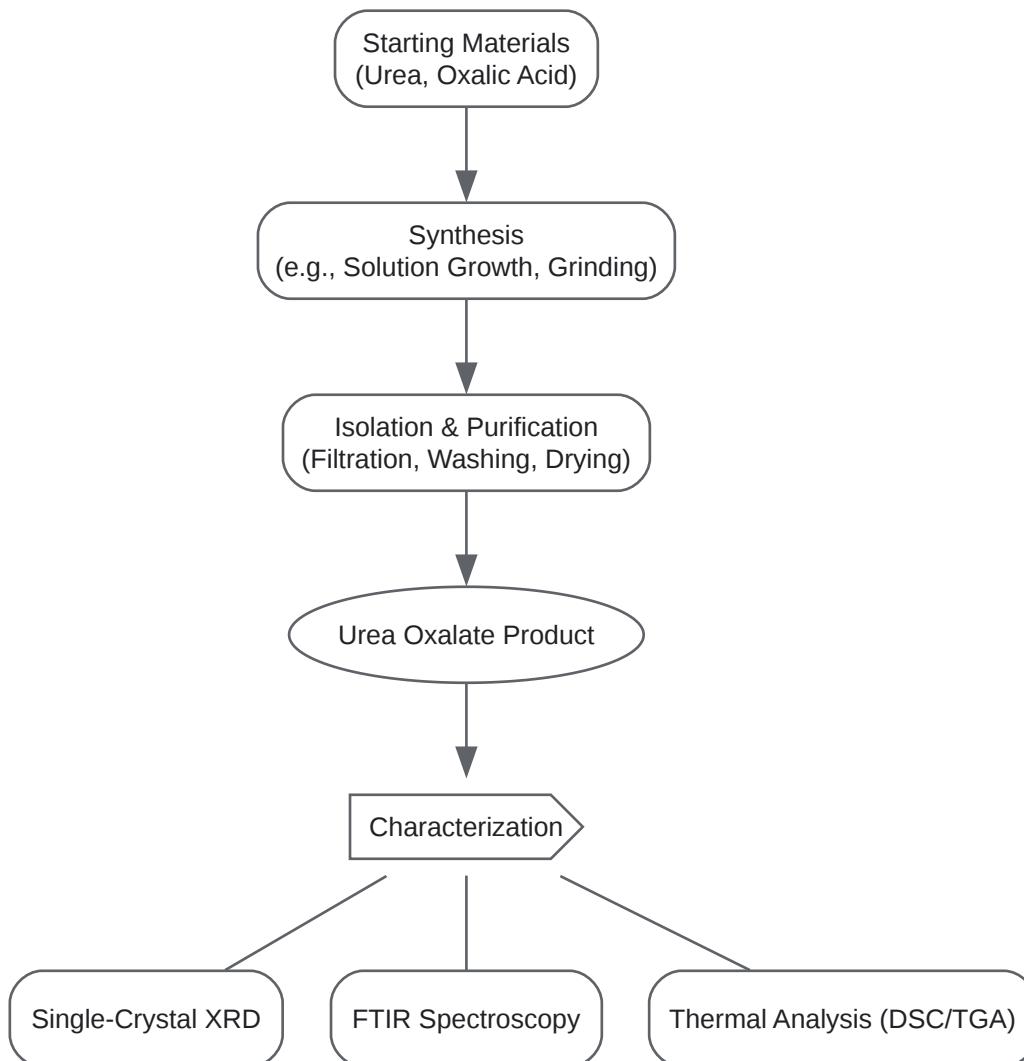
The following diagram illustrates the molecular components of **urea oxalate**.

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Caption: Molecular components of **urea oxalate**.

## Experimental Workflow for Synthesis and Characterization

The logical flow from starting materials to the final characterized product is depicted below.



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Caption: General experimental workflow for **urea oxalate**.

## Conclusion

This technical guide has summarized the key chemical identifiers, physicochemical properties, and experimental protocols for **urea oxalate**. The provided data, presented in structured tables, and the visual workflows offer a practical resource for researchers and professionals engaged in the study and application of this compound. The detailed methodologies for synthesis and characterization serve as a foundation for further investigation and development in various scientific fields.

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